

# Essential Guidance for the Proper Disposal of N-Valerylglycine-13C2,15N

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## Compound of Interest

Compound Name: N-Valerylglycine-13C2,15N

Cat. No.: B15608425

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of specialized chemical compounds are paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **N-Valerylglycine-13C2,15N**, ensuring laboratory safety and environmental compliance.

**N-Valerylglycine-13C2,15N** is a stable isotope-labeled compound. Generally, stable isotope-labeled compounds do not exhibit different chemical properties from their unlabeled counterparts and are not radioactive.[1][2][3] Therefore, the disposal procedures are primarily guided by the chemical hazards of the parent compound, N-Valerylglycine. While a specific Safety Data Sheet (SDS) for **N-Valerylglycine-13C2,15N** is not readily available, information from structurally similar compounds, such as N-Isovaleroylglycine and N-Acetylglycine, can provide relevant safety data. N-Isovaleroylglycine is classified as causing serious eye irritation.

## Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure that the appropriate Personal Protective Equipment is worn.

PPE Item	Specification
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.
Protective Clothing	Laboratory coat.
Respiratory Protection	Generally not required for small quantities in a well-ventilated area. Use if dust is generated.

## Disposal Procedure

Follow these steps for the safe disposal of **N-Valerylglycine-13C2,15N**:

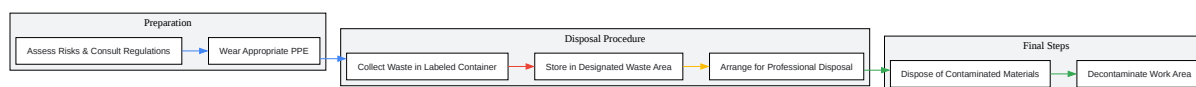
- **Consult Local Regulations:** Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for chemical waste disposal. Procedures can vary significantly between jurisdictions.
- **Small Quantities:** For trace amounts or residues, wipe the area with a damp cloth or paper towel and dispose of it in the appropriate solid waste container.
- **Bulk Quantities:**
  - Do not dispose of bulk quantities down the drain or in the regular trash.
  - Collect the waste material in a clearly labeled, sealed container. The label should include the full chemical name: "**N-Valerylglycine-13C2,15N**".
  - Store the waste container in a designated, well-ventilated, and secure chemical waste storage area.
  - Arrange for pickup and disposal by a licensed chemical waste disposal company, following your institution's established procedures.
- **Contaminated Materials:** Any materials, such as gloves, paper towels, or vials, that have come into contact with **N-Valerylglycine-13C2,15N** should be considered chemical waste and disposed of accordingly. Place these items in a sealed bag or container labeled as

"Contaminated Waste with **N-Valerylglycine-13C2,15N**" and dispose of them through your institution's chemical waste stream.

- Decontamination: Clean any contaminated surfaces with soap and water.

In the absence of specific institutional guidelines for non-hazardous pharmaceutical products, the FDA recommends mixing the substance with an undesirable material like used coffee grounds or cat litter, placing it in a sealed container, and then disposing of it in the household trash.[4][5][6] However, for a laboratory setting, disposal through a certified chemical waste vendor is the most appropriate and compliant method.

## Experimental Workflow for Disposal



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Caption: Disposal workflow for **N-Valerylglycine-13C2,15N**.

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## References

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